

tiagabine therapeutic drug monitoring validation

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Compound Focus: Tiagabine Hydrochloride

CAS No.: 145821-59-6

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A Gap in the Search Results

The search results confirm that Tiagabine (TGB) is a recognized antiepileptic drug that can be monitored [1]. However, recent reviews on TDM methods, even those listing Tiagabine as a drug to be monitored, do not include specific, validated analytical procedures for it in their summarized data [1].

In contrast, other newer AEDs like **Cenobamate** have dedicated, fully detailed validation methods published [2]. The table below compares the available information.

Antiepileptic Drug (AED)	Availability of Detailed TDM Validation Method
Tiagabine (TGB)	Not found in the search results
Cenobamate (CNB)	Available (e.g., UHPLC-MS/MS method detailed) [2]
Multiple AEDs (e.g., Carbamazepine, Levetiracetam, etc.)	Available (e.g., a validated method for 26 AEDs) [3]

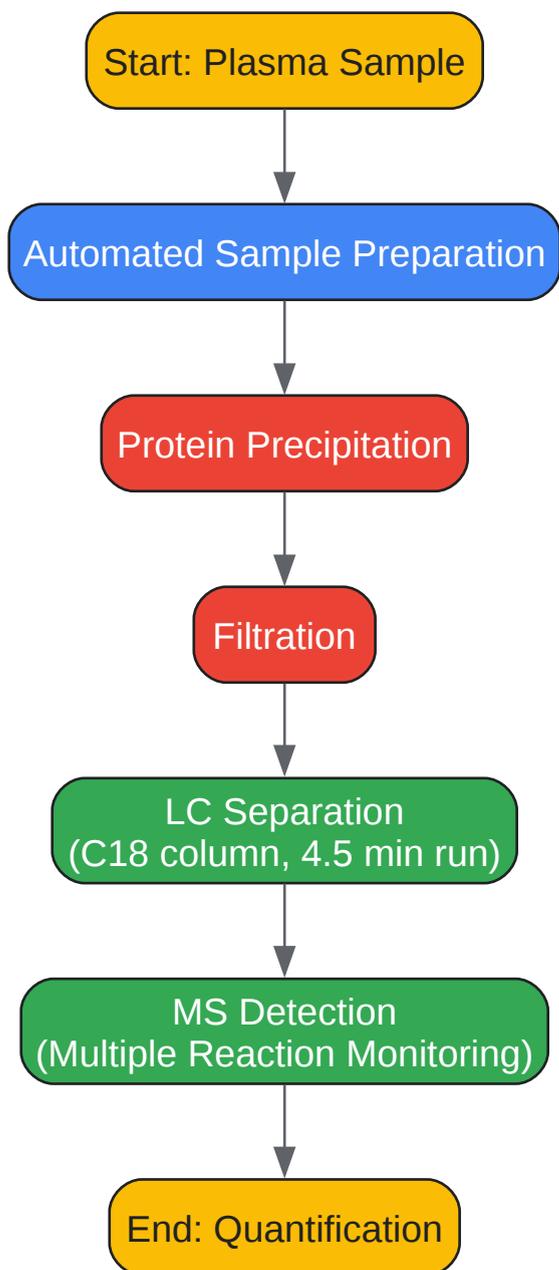
A Template for Validating a Tiagabine TDM Method

Although a Tiagabine-specific protocol was not found, a closely related study provides a robust validation framework that can be used as a template [3]. This method for 26 AEDs was validated according to **FDA and EMA guidelines** and used a **CLAM-2030 system** for automated sample preparation coupled with **LC-MS/MS** for detection.

Key validation parameters and the reported results from this study are as follows [3]:

Validation Parameter	Result / Standard Achieved
Linearity	$R^2 > 0.99$ for all 26 analytes
Precision	Within-run: <15% at LLOQ; Between-run: <10% for most AEDs
Accuracy	Within $\pm 10\%$ of nominal concentrations
Matrix Effects	Variation <30% for 23 out of 26 analytes
Carry-over	<2% for most AEDs
Calibration Stability	Maintained over 5 days (concentration & area variation <10%)

The general workflow of this method is illustrated below. A Tiagabine-specific method would likely follow a similar process.



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References

1. New Methods Used in Pharmacokinetics and Therapeutic ... [mdpi.com]
2. Development and Validation of a UHPLC–MS/MS-Based ... [mdpi.com]
3. Implementation and validation of a 24/7 system for the ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tiagabine therapeutic drug monitoring validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545321#tiagabine-therapeutic-drug-monitoring-validation>]

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